

Toxicological Profile of (R)-(-)-2-Chloromandelic Acid: A Technical Overview

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Compound of Interest

Compound Name: (R)-(-)-2-Chloromandelic acid

Cat. No.: B032241

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(R)-(-)-2-Chloromandelic acid is a chiral building block with applications in the pharmaceutical industry, notably as an intermediate in the synthesis of clopidogrel.^{[1][2][3]} A thorough understanding of its toxicological profile is essential for safe handling, risk assessment, and regulatory compliance during research and development. This technical guide synthesizes the available safety and toxicological data for **(R)-(-)-2-Chloromandelic acid**.

Hazard Identification and Classification

(R)-(-)-2-Chloromandelic acid is classified as a hazardous chemical.^[4] The primary routes of exposure are ingestion and inhalation.^[5] Based on available safety data sheets (SDS), the compound presents the following hazards:

- Skin Irritation: Causes skin irritation (Category 2).^[4]
- Serious Eye Damage/Irritation: Causes serious eye irritation (Category 2) and in some classifications, serious eye damage (Category 1).^{[4][6][7]}
- Respiratory Irritation: May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).^{[4][6]}
- Skin Sensitization: May cause an allergic skin reaction (Skin Sensitization, Category 1).^{[6][7]}

The toxicological properties of **(R)-(-)-2-Chloromandelic acid** have not been fully investigated, and specific quantitative data such as LD50 values are not available.^[4]^[6]

Summary of Toxicological Data

The following table summarizes the key toxicological endpoints for **(R)-(-)-2-Chloromandelic acid** based on current classifications.

Toxicological Endpoint	GHS Category	Findings	Citations
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	The toxicological properties have not been fully investigated.	[4] [6]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	[4]
Serious Eye Damage/Eye Irritation	Category 1 / Category 2	Causes serious eye damage / serious eye irritation.	[4] [6] [7]
Respiratory or Skin Sensitization	Skin Sensitizer, Category 1	May cause an allergic skin reaction.	[6] [7]
Germ Cell Mutagenicity	No data available	No information available.	[4] [6]
Carcinogenicity	Not Classified	Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.	[4] [6]
Reproductive Toxicity	No data available	No information available.	[4] [6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation. Target Organ: Respiratory system.	[4] [6]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	No information available.	[4]
Aspiration Hazard	No data available	No information available.	[4]

Experimental Protocols

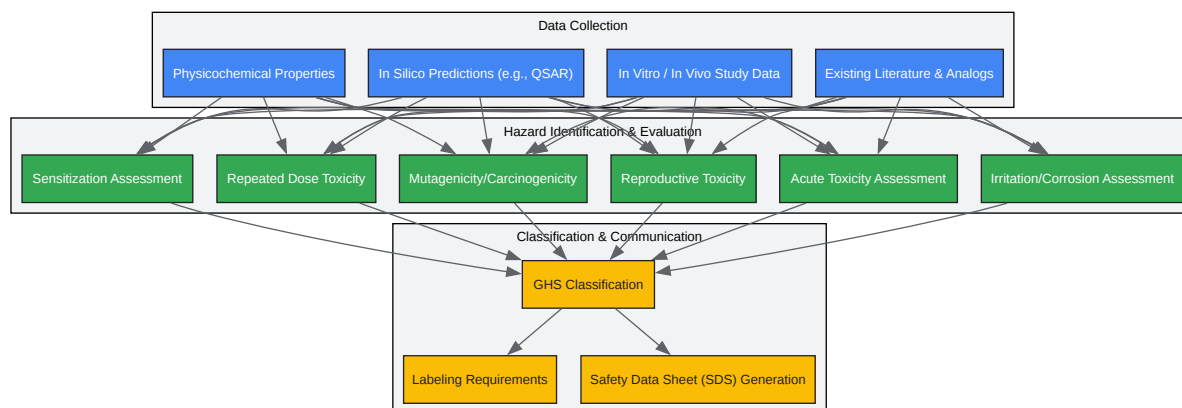
Detailed experimental protocols for the toxicological evaluation of **(R)-(-)-2-Chloromandelic acid** are not publicly available. The classifications provided are based on regulatory standards and available data, which are often proprietary. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments.

General Handling and First Aid Protocols:

- Handling: Use only in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash face, hands, and any exposed skin thoroughly after handling. Wear protective gloves, protective clothing, eye protection, and face protection.[4]
- In case of Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[4]
- In case of Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[4]
- In case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- In case of Ingestion: Do NOT induce vomiting. Get medical attention.[4]

Logical Workflow for Hazard Assessment

The following diagram illustrates a generalized workflow for the hazard assessment and classification of a chemical substance like **(R)-(-)-2-Chloromandelic acid**, leading to the information presented in a Safety Data Sheet.



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Caption: Generalized workflow for chemical hazard assessment.

Signaling Pathways

There is no publicly available information detailing specific signaling pathways affected by **(R)-(-)-2-Chloromandelic acid**. Research in this area would be necessary to elucidate its mechanism of toxicity at a molecular level.

Conclusion

The available toxicological data for **(R)-(-)-2-Chloromandelic acid** indicates that it is a hazardous substance, primarily causing skin and eye irritation, respiratory irritation, and potential skin sensitization. There is a significant lack of quantitative toxicological data, including acute toxicity, genotoxicity, carcinogenicity, and reproductive toxicity. Professionals working with this compound should adhere to strict safety protocols as outlined in the safety data sheets to minimize exposure and mitigate risks. Further investigation into the toxicological properties of **(R)-(-)-2-Chloromandelic acid** is warranted to provide a more comprehensive understanding of its safety profile.

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